

Application Notes & Protocols: STR-V-53 for Western Blot Analysis

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Compound of Interest

Compound Name: STR-V-53

Cat. No.: B12371438

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **STR-V-53** is a highly specific monoclonal antibody designed for the detection of total Protein Kinase B (Akt) in human, mouse, and rat lysates. This antibody is a valuable tool for researchers studying the PI3K/Akt signaling pathway, a critical regulator of cell survival, proliferation, and metabolism. These application notes provide detailed protocols and performance data for the use of **STR-V-53** in Western blot analysis.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for **STR-V-53** as determined through in-house validation.

Parameter	Value	Notes
Recommended Dilution	1:1000	For use with standard chemiluminescent detection reagents.
Antibody Isotype	IgG	
Calculated Molecular Weight	60 kDa	
Observed Molecular Weight	~60 kDa	May vary slightly depending on cell line and phosphorylation state.
Positive Control Lysates	Jurkat, NIH/3T3, PC-12	Untreated or serum-stimulated.
Negative Control Lysates	Not applicable	Akt is ubiquitously expressed.

Experimental Protocols

Cell Lysis and Protein Extraction

This protocol describes the preparation of whole-cell lysates for Western blot analysis.

Materials:

- Phosphate-buffered saline (PBS)
- RIPA buffer (or other suitable lysis buffer)
- Protease and phosphatase inhibitor cocktails
- Microcentrifuge
- BCA protein assay kit

Procedure:

- Wash cultured cells with ice-cold PBS.
- Aspirate PBS and add 1 mL of ice-cold lysis buffer per 10^7 cells.

- Scrape cells and transfer the lysate to a pre-chilled microcentrifuge tube.
- Incubate the lysate on ice for 30 minutes, vortexing briefly every 10 minutes.
- Centrifuge the lysate at 14,000 x g for 15 minutes at 4°C.
- Transfer the supernatant (whole-cell lysate) to a new tube.
- Determine the protein concentration using a BCA protein assay.
- Store the lysate at -80°C until use.

Western Blotting Protocol

This protocol provides a step-by-step guide for detecting total Akt using **STR-V-53**.

Materials:

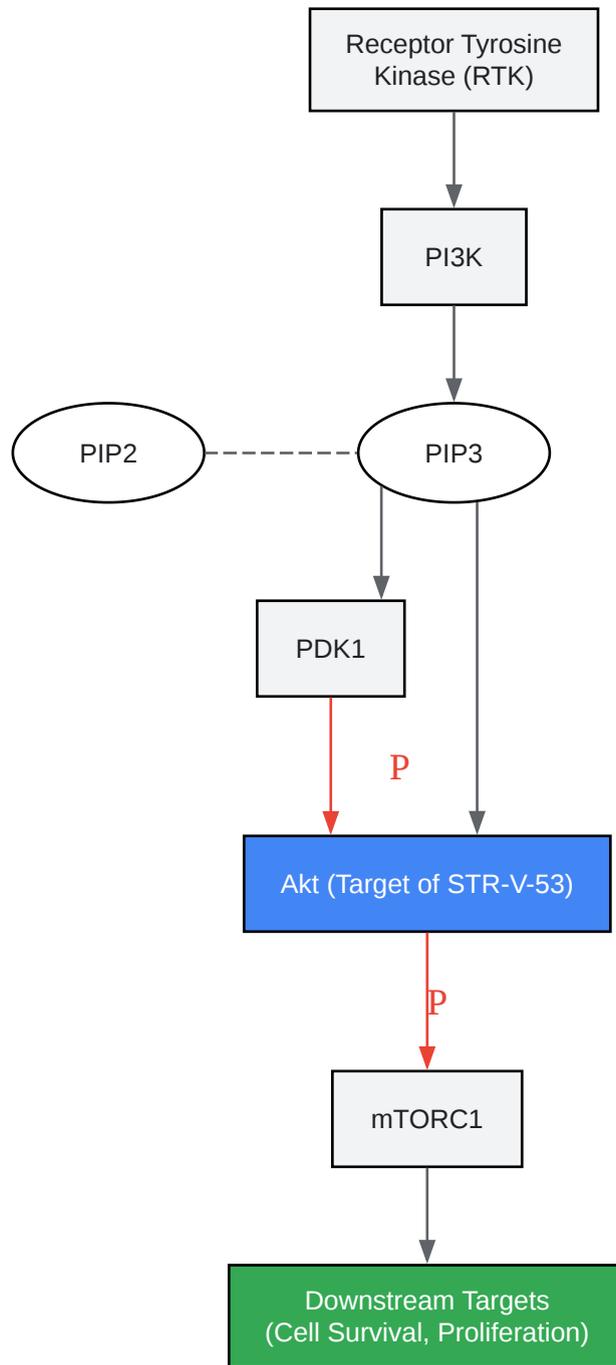
- SDS-PAGE gels
- Running buffer
- Transfer buffer
- PVDF or nitrocellulose membrane
- Blocking buffer (e.g., 5% non-fat dry milk or BSA in TBST)
- Tris-buffered saline with Tween® 20 (TBST)
- **STR-V-53** primary antibody
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Imaging system

Procedure:

- **Sample Preparation:** Mix 20-30 µg of protein lysate with Laemmli sample buffer and boil for 5 minutes.
- **Gel Electrophoresis:** Load samples onto an SDS-PAGE gel and run until the dye front reaches the bottom.
- **Protein Transfer:** Transfer the separated proteins from the gel to a PVDF or nitrocellulose membrane.
- **Blocking:** Block the membrane with blocking buffer for 1 hour at room temperature.
- **Primary Antibody Incubation:** Dilute **STR-V-53** to 1:1000 in blocking buffer and incubate the membrane overnight at 4°C with gentle agitation.
- **Washing:** Wash the membrane three times for 10 minutes each with TBST.
- **Secondary Antibody Incubation:** Incubate the membrane with an HRP-conjugated secondary antibody (diluted according to the manufacturer's instructions) for 1 hour at room temperature.
- **Washing:** Repeat the washing step as in step 6.
- **Detection:** Incubate the membrane with a chemiluminescent substrate and capture the signal using an appropriate imaging system.

Signaling Pathway and Workflow Diagrams

The following diagrams illustrate the PI3K/Akt signaling pathway where the target of **STR-V-53** is a key component, and the general workflow for Western blotting.



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Caption: PI3K/Akt Signaling Pathway.



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Caption: Western Blot Experimental Workflow.

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